

Application of Sophoricoside in Cancer Cell Line Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sophoricoside*

Cat. No.: *B191293*

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Introduction

Sophoricoside, an isoflavone glycoside extracted from *Sophora japonica*, has garnered significant attention in oncological research for its potential anti-cancer properties. This document provides a comprehensive overview of the application of **sophoricoside** in cancer cell line research, detailing its mechanisms of action, effects on key signaling pathways, and protocols for relevant experimental assays. The information presented herein is intended to serve as a valuable resource for researchers investigating the therapeutic potential of **sophoricoside**.

Mechanisms of Action

Sophoricoside exerts its anti-cancer effects through multiple mechanisms, primarily by inducing apoptosis (programmed cell death) and causing cell cycle arrest in various cancer cell lines. It has also been shown to inhibit cancer cell proliferation and metastasis. These effects are mediated through the modulation of several key intracellular signaling pathways.

Data Presentation

Table 1: Cytotoxicity of Sophoricoside (IC50 Values) in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 Value (µM)	Citation
U251	Glioblastoma	Not explicitly quantified, but viability reduced at 100-400 µM	[1]
HepG2	Hepatocellular Carcinoma	> 100 (Slight inhibition at high concentrations)	[2][3]
786-O	Renal Cell Carcinoma	No cytotoxic effect observed	
OS-RC-2	Renal Cell Carcinoma	No cytotoxic effect observed	

Note: Data for **sophoricoside**'s direct IC50 values are limited in the reviewed literature. Some studies indicate weak cytotoxic effects or use related compounds. Further research is needed to establish a comprehensive IC50 profile.

Table 2: Effect of Sophoricoside on Apoptosis in Cancer Cell Lines

Cell Line	Treatment Condition	Apoptosis Detection Method	Key Findings	Citation
Pancreatic Cancer (Miapaca-2, PANC-1)	20 µM Sophoridine for 48h	Flow Cytometry (Annexin V/PI)	Increased apoptosis	[4]
Human Cervical Carcinoma (HeLa)	EESMS treatment	AO/EB Staining, Flow Cytometry	Increased apoptosis	[5]

Note: EESMS is an ethanolic extract of *Sophora moorcroftiana* seeds, of which **sophoricoside** is a known constituent.

Table 3: Effect of Sophoricoside on Cell Cycle Distribution in Cancer Cell Lines

Cell Line	Treatment Condition	Key Findings	Citation
Pancreatic Cancer (Miapaca-2)	20 μ M Sophoridone for 48h	S phase arrest (38.67% vs 26.23% in control)	[4]
Pancreatic Cancer (PANC-1)	20 μ M Sophoridone for 48h	S phase arrest (39.16% vs 29.56% in control)	[4]
Human Cervical Carcinoma (HeLa)	EESMS treatment	G0/G1 phase arrest	[5]

Note: EESMS is an ethanolic extract of *Sophora moorcroftiana* seeds, of which **sophoricoside** is a known constituent.

Table 4: Modulation of Key Apoptotic and Cell Cycle Proteins by Sophoricoside

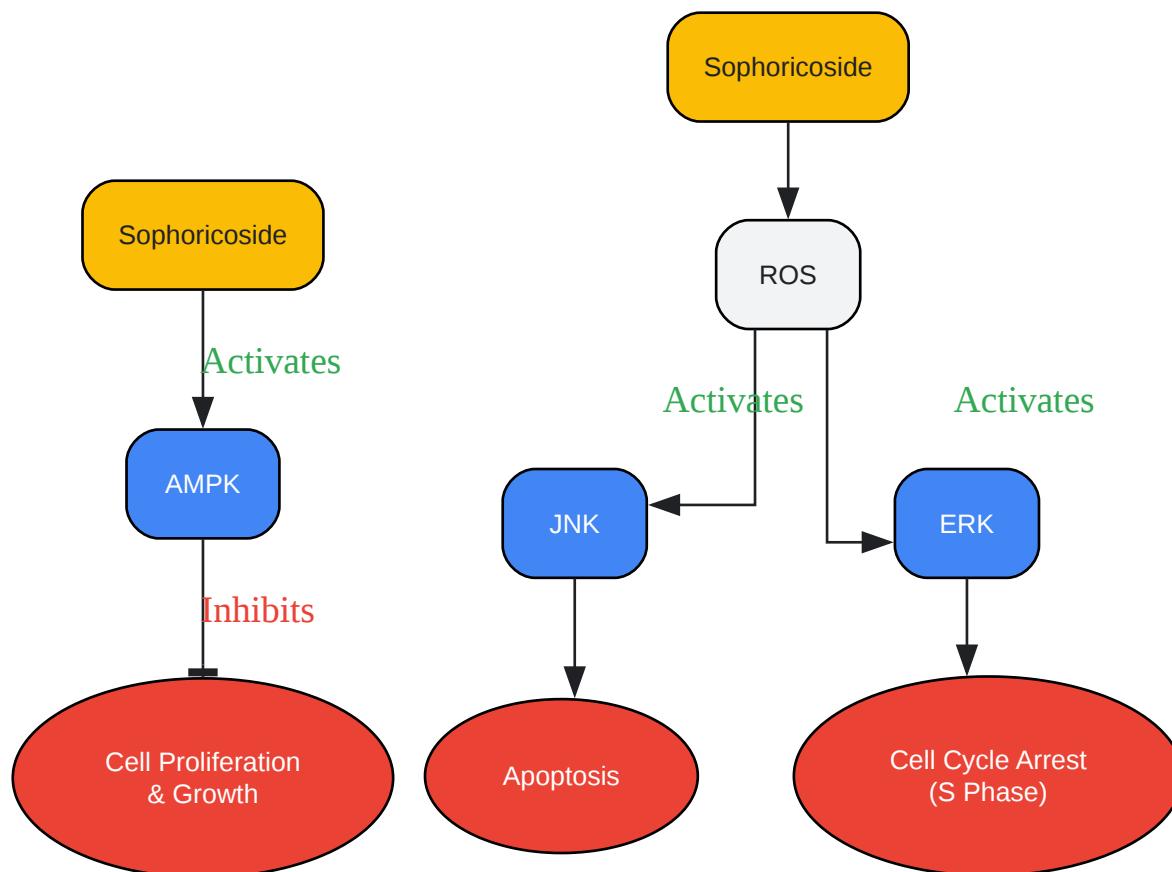
Cell Line	Protein	Effect	Citation
Pancreatic Cancer	Cyclin A, CDK2, Cyclin D1	Decreased expression	[4]
U251	PCNA, Cyclin D1, MYC	Decreased expression	[1]
Human Cervical Carcinoma (HeLa)	Caspase-3	Increased expression	[5]

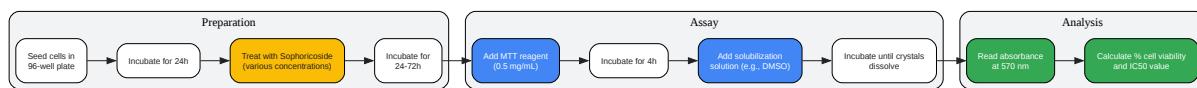
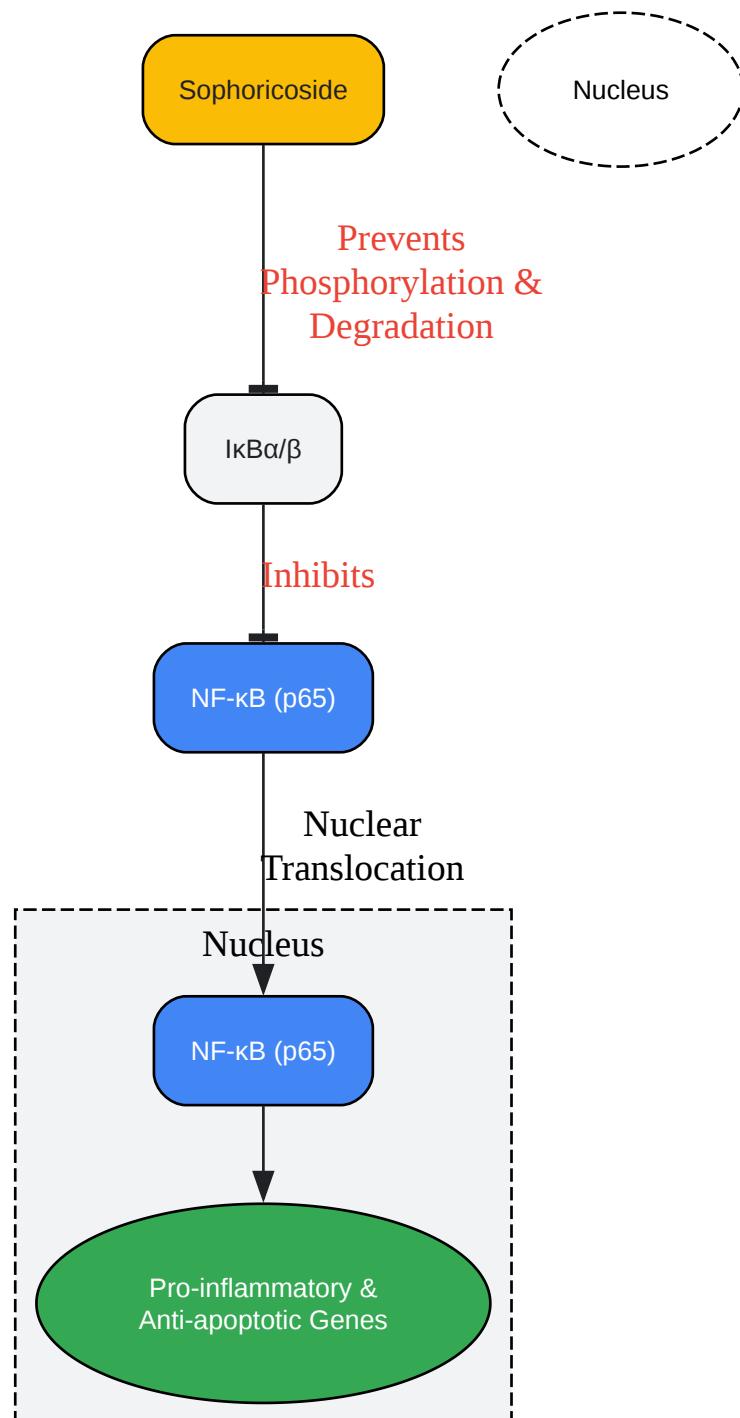
Key Signaling Pathways Modulated by Sophoricoside

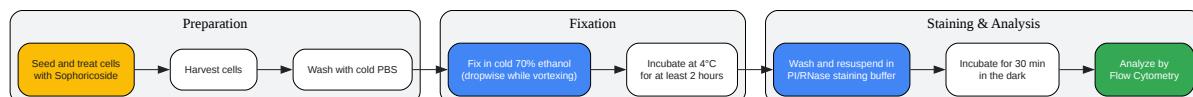
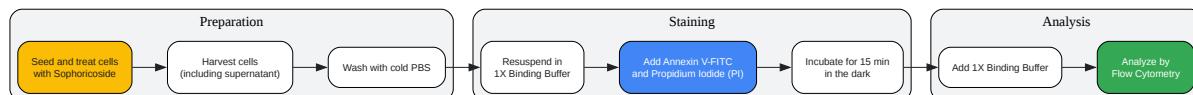
Sophoricoside has been shown to influence several critical signaling pathways involved in cancer progression.

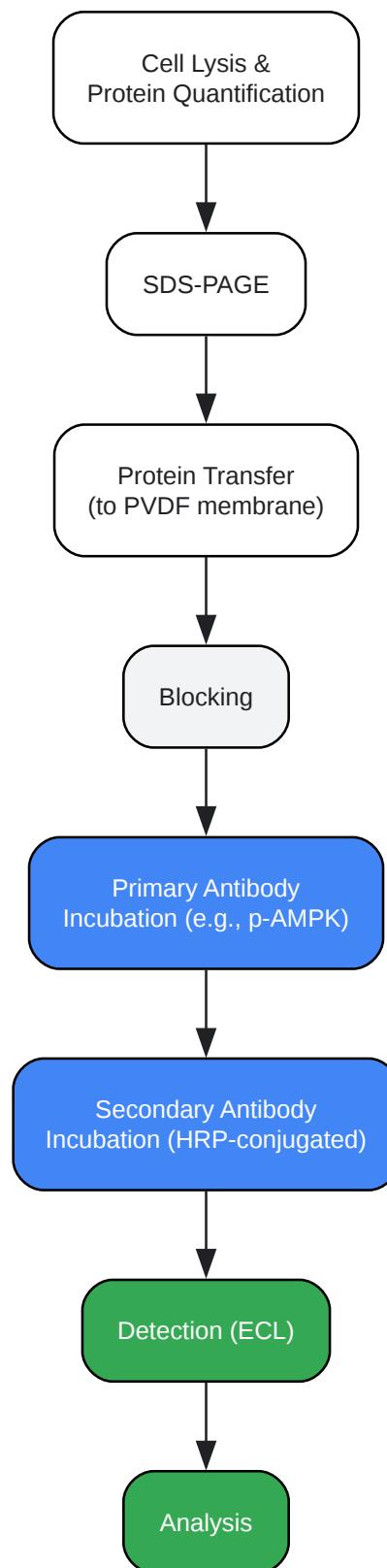
AMP-activated Protein Kinase (AMPK) Signaling Pathway

Sophoricoside activates the AMPK pathway, which plays a crucial role in cellular energy homeostasis. Activated AMPK can inhibit cancer cell growth and proliferation.









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